

Ferric pyrophosphate citrate interaction with transferrin

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Compound of Interest

Compound Name: *Ferric Pyrophosphate Citrate*

CAS No.: *1275612-31-1*

Cat. No.: *B10786868*

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An In-depth Technical Guide on the Interaction of **Ferric Pyrophosphate Citrate** with Transferrin

Introduction

Iron is an essential element for numerous physiological processes, including oxygen transport, DNA synthesis, and cellular respiration. Its transport and delivery are meticulously regulated to prevent the toxic effects of free, redox-active iron. The primary protein responsible for iron transport in the bloodstream is transferrin (Tf), which binds ferric iron (Fe^{3+}) with high affinity and delivers it to cells via receptor-mediated endocytosis.

Traditional intravenous (IV) iron therapies consist of iron-carbohydrate nanoparticles. These complexes require processing by macrophages in the reticuloendothelial system to release iron, which is then loaded onto transferrin.^{[1][2][3][4]} This process can lead to iron sequestration, inflammation, and the generation of non-transferrin-bound iron (NTBI), a potentially toxic form of iron associated with oxidative stress.^[1]

Ferric pyrophosphate citrate (FPC) is a novel, carbohydrate-free, water-soluble iron salt approved for parenteral administration.[3][5][6] It represents a different paradigm in iron replacement therapy. Unlike iron-carbohydrate nanoparticles, FPC is designed to donate iron directly to circulating apo-transferrin, bypassing macrophage processing and mimicking a more physiological pathway of iron delivery.[1][4][7] This technical guide provides a detailed examination of the physicochemical properties of FPC, the structure of transferrin, and the molecular interactions governing the efficient and rapid transfer of iron from FPC to transferrin.

Physicochemical Properties of Ferric Pyrophosphate Citrate (FPC)

FPC is a complex iron salt, not a nanoparticle. X-ray absorption spectroscopy has shown that in its solid state and in solution, the FPC complex consists of a central iron (III) atom coordinated by one pyrophosphate molecule and two citrate molecules.[3][5][6] The molecular formula is $\text{Fe}_4(\text{C}_6\text{H}_4\text{O}_7)_3(\text{H}_2\text{P}_2\text{O}_7)_2(\text{P}_2\text{O}_7)$ with a molecular weight of approximately 1313 Daltons.[4][8] This structure renders FPC highly water-soluble and stable in aqueous solutions for extended periods.[5][6] The tight complexation of the ferric ion by pyrophosphate and citrate ligands minimizes the presence of free iron, enhancing its safety profile.[8][9]

The Structure of Transferrin

Human serum transferrin is a single-chain glycoprotein of approximately 80 kDa.[10] The protein is folded into two homologous lobes, the N-lobe and the C-lobe. Each lobe is further divided into two domains, creating a deep cleft that houses a single high-affinity iron-binding site.[11] Therefore, one molecule of transferrin can bind up to two Fe^{3+} ions, existing in apo-Tf (iron-free), monoferric (one iron), or diferric (two irons) states.

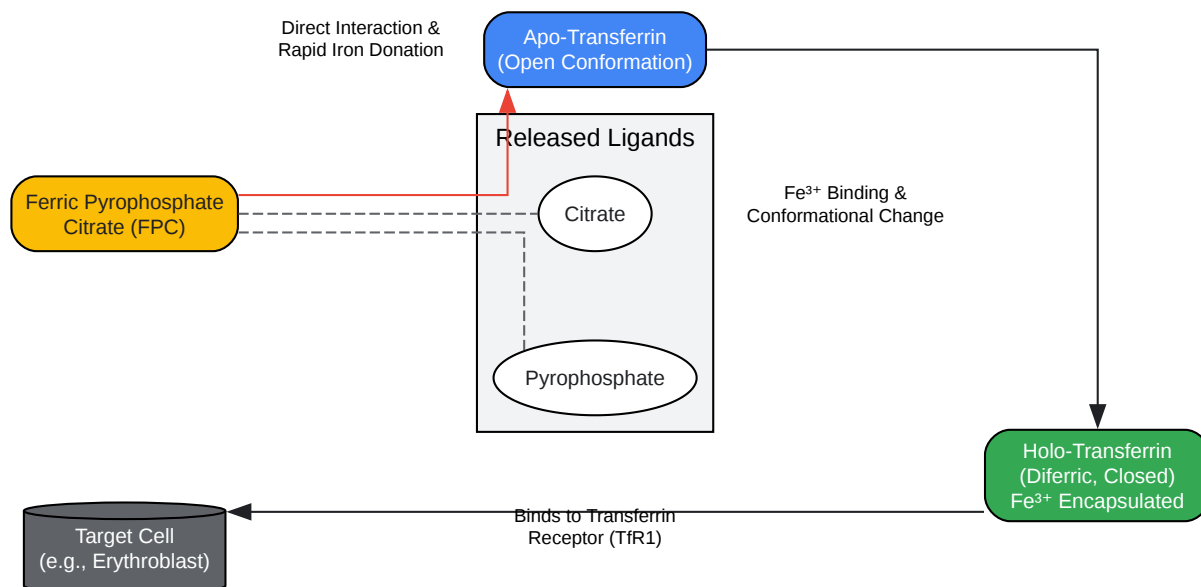
The binding of iron is exceptionally tight (affinity constant $K_a > 10^{20} \text{ M}^{-1}$) and requires the concomitant binding of a synergistic anion, typically carbonate (CO_3^{2-}) under physiological conditions.[11] Upon iron binding, transferrin undergoes a significant conformational change from an "open" (apo) to a "closed" (holo) state, which is critical for its interaction with the transferrin receptor on the cell surface.[11]

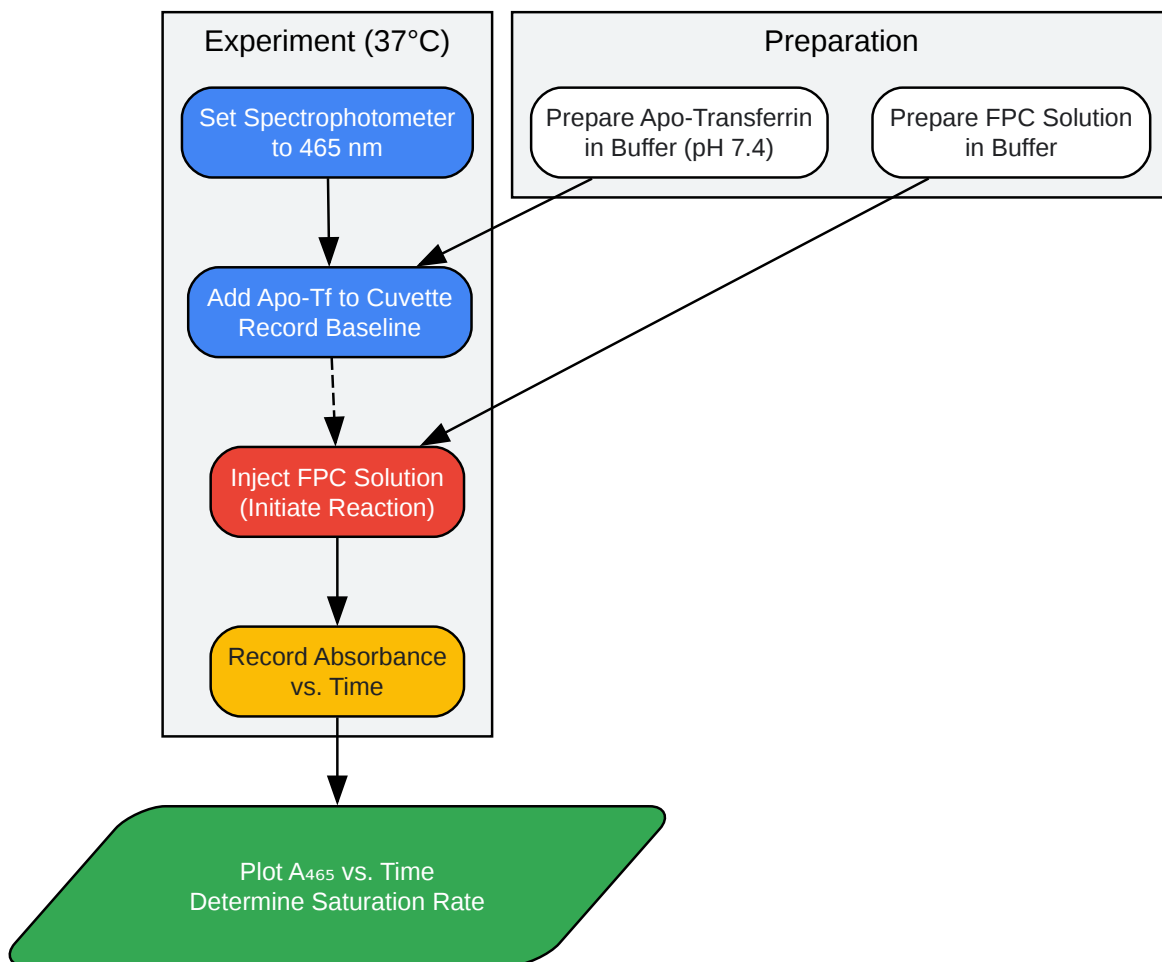
The Interaction Mechanism: Direct Iron Donation

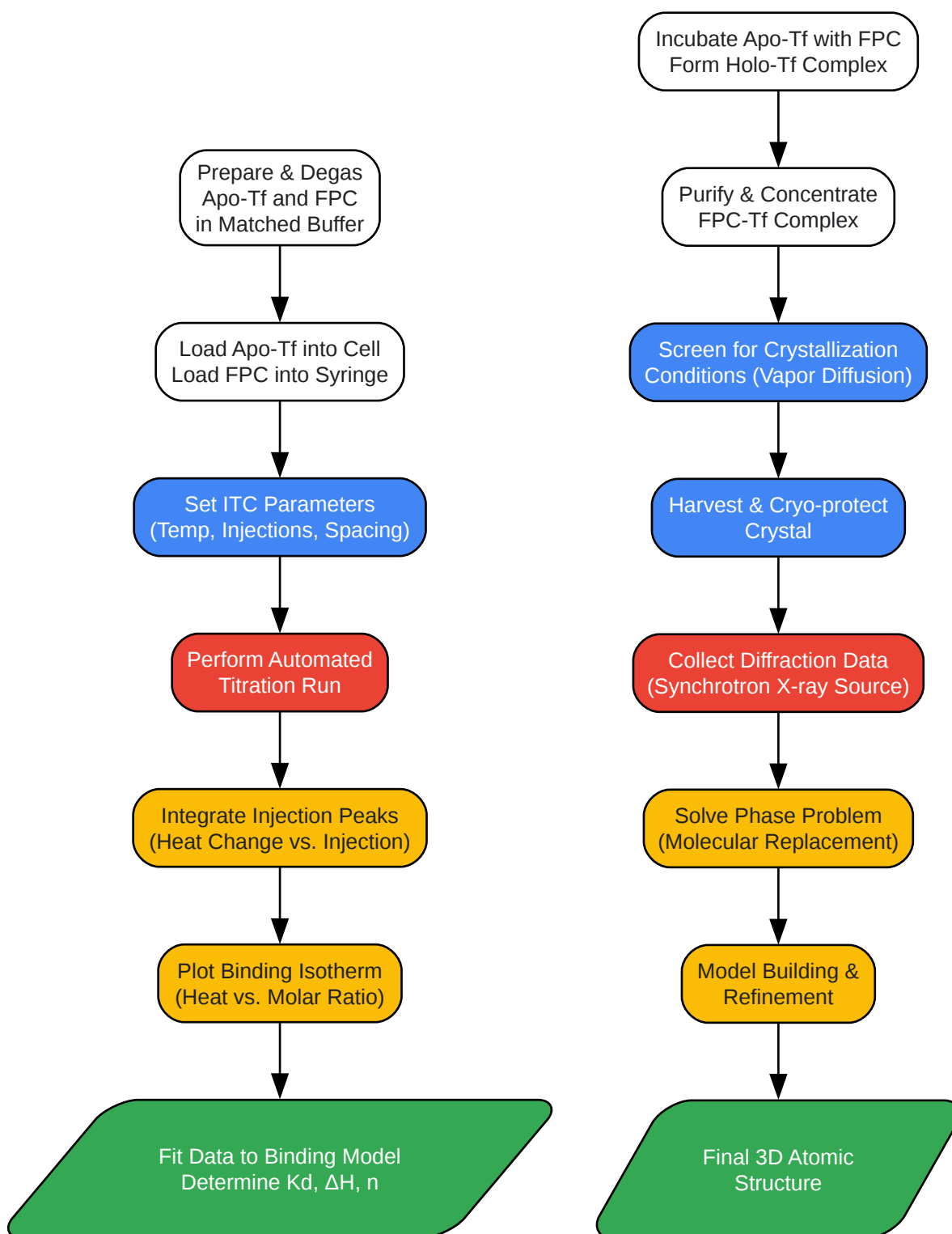
The mechanism of iron delivery by FPC is unique among parenteral iron therapies. It involves the direct and rapid donation of iron to apo-transferrin, bypassing the reticuloendothelial system.^{[1][4][7]} This direct pathway avoids the hepcidin-induced block on iron egress from macrophages, a common issue in patients with chronic inflammation.^{[4][7]}

Kinetic studies have demonstrated that FPC achieves 100% iron loading of human apo-transferrin within 10 minutes, a rate comparable to that of the well-characterized iron donor Fe-NTA.^{[1][4]} This rapid transfer limits the circulation time of the FPC complex and prevents the generation of NTBI.^[1]

The crystal structure of FPC-bound human transferrin, resolved at 2.6 Å, provides critical insights into the final state of the interaction.^{[1][4]} The structure reveals that FPC donates iron to both the N-lobe and C-lobe binding sites.^{[1][4]} A key finding is the role of the FPC ligand as a synergistic anion. In the N-lobe, the iron atom is coordinated by transferrin residues and a pyrophosphate anion from the FPC molecule.^{[1][4]} In the C-lobe, the synergistic anion is the more typical carbonate.^{[1][4]} In both sites, the iron atom is fully encapsulated, protecting it from unwanted redox reactions.^{[1][2][3][4]}







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References

- [1. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [2. \[PDF\] Using Proteins in a Bioinorganic Laboratory Experiment: Iron Loading and Removal from Transferrin | Semantic Scholar \[semanticscholar.org\]](#)
- [3. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [4. Ferric pyrophosphate citrate: interactions with transferrin - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/123456789/)
- [5. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [6. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [7. Isothermal Titration Calorimetry | Biomolecular Interactions Analysis | Malvern Panalytical \[malvernpanalytical.com\]](https://malvernpanalytical.com)
- [8. Crystallization and X-ray diffraction studies of a soluble form of the human transferrin receptor - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/123456789/)
- [9. pure.johnshopkins.edu \[pure.johnshopkins.edu\]](https://pure.johnshopkins.edu)
- [10. diasys-diagnostics.com \[diasys-diagnostics.com\]](https://diasys-diagnostics.com)
- [11. X-ray structures of transferrins and related proteins - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/123456789/)
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